

Sulphur Red 6 chemical structure and properties

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Compound of Interest

Compound Name: Sulphur Red 6

Cat. No.: B1171680

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An In-depth Technical Guide to Sulphur Red 6

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulphur Red 6, identified by the Colour Index name C.I. **Sulphur Red 6** and CAS number 1327-85-1, is a sulphur dye used extensively in the textile and leather industries.[1][2] Unlike many organic compounds used in drug development, **Sulphur Red 6** does not possess a single, well-defined chemical structure. Instead, it is a complex and variable mixture of polymeric sulphur-containing aromatic molecules.[3] Its manufacturing process involves the sulphurization of an aromatic precursor, resulting in a product with a range of molecular weights and structures. This guide provides a comprehensive overview of the available technical information regarding **Sulphur Red 6**, focusing on its chemical nature, properties, and synthesis.

Chemical Identity and Structure

The precise chemical structure of **Sulphur Red 6** is not definitively characterized due to its polymeric and heterogeneous nature. The CAS number 1327-85-1 refers to the reaction product of 8-Amino-7-methylphenazin-2-ol with sodium polysulphide.[4] This production method leads to the formation of complex macromolecules containing phenazine moieties bridged by sulphur and polysulphide linkages.

While a single molecular formula cannot be assigned, various sources provide speculative formulas that likely represent a repeating monomer unit or a precursor molecule. These include

$C_{13}H_{11}N_3O$ and $C_{20}H_{12}N_2O_5S_2$.^{[2][5]} However, these should be interpreted with caution as they do not represent the full complexity of the final dye product. The identity of **Sulphur Red 6** is therefore best understood through its manufacturing process and its Colour Index Number, 53720.^[6]

Physicochemical Properties

The physical and chemical properties of **Sulphur Red 6** are a reflection of its complex structure. As it is not a pure compound, many of its properties are described qualitatively or as ranges.

Property	Value	Reference
Physical State	Solid, powder	[7]
Appearance	Red-brown to purple-brown powder	[1][6]
Odor	Odorless	[7]
CAS Number	1327-85-1	[6]
C.I. Number	53720	[6]
Melting Point	>360°C	[8]
Boiling Point	Not applicable	[7]
Solubility	Partially soluble in water. Good solubility in sodium sulfide solution (forms a reddish-brown solution). Insoluble in many common organic solvents.	[1][6]
pH	7.5 (in solution)	[7]
UV Absorption Maxima (in Methanol)	220 nm, 260-280 nm	[8]
Acid Resistance	Moderate (ISO rating: 4)	[6]
Alkali Resistance	Poor (ISO rating: 2)	[6]
Light Fastness	Moderate (ISO rating: 3-4)	[6]

Note: Fastness properties can vary depending on the dyeing process and substrate.

Due to the complex and insoluble nature of **Sulphur Red 6**, detailed spectroscopic data such as high-resolution NMR and IR spectra are not readily available in the literature. The broad signals and insolubility typical of polymeric materials like sulphur dyes make such analyses challenging.[9][10]

Experimental Protocols

The production of **Sulphur Red 6** is a two-stage process involving the synthesis of an intermediate followed by a sulphurization reaction.

Stage 1: Synthesis of 8-Amino-7-methylphenazin-2-ol (Intermediate)

This stage involves the oxidative condensation of p-aminophenol and 2,4-diaminotoluene.

Materials:

- p-Aminophenol
- 2,4-Diaminotoluene
- Sodium hydroxide
- Hydrochloric acid
- Soda ash
- Potassium permanganate
- Water
- Compressed air

Procedure:

- A mixture of 1 part 2,4-diaminotoluene, 0.98 parts p-aminophenol, 1.1764 parts sodium hydroxide, 0.1969 parts hydrochloric acid, 0.2672 parts soda ash, and 0.09 parts potassium permanganate is prepared in approximately 4000 parts of water.
- The reaction mixture is maintained at a temperature of 17.5-18.5°C.
- Air is blown through the mixture for 4.5 hours to facilitate oxidative condensation.

- The resulting precipitate, the intermediate 8-amino-7-methyl-2-phenazinol, is collected by filtration to obtain a filter cake.
- The filter cake is then washed by resuspending it in approximately 3000 parts of water, heating to 80-81°C, and blowing air through the suspension for 13 hours.
- The purified intermediate is again collected by filtration.[\[4\]](#)

Stage 2: Sulphurization of the Intermediate

This stage involves reacting the intermediate with sodium polysulphide to produce the final **Sulphur Red 6** dye.

Materials:

- Purified 8-Amino-7-methylphenazin-2-ol filter cake (from Stage 1)
- Sodium sulfide (100%)
- Sulphur (100%)
- Water
- Compressed air

Procedure:

- 3 parts of the purified intermediate filter cake are mixed with 420 kg of sodium sulfide and 705 kg of sulphur.
- The mixture is heated to 116-117°C and maintained at this temperature for 22 hours.
- After the reaction, the mixture is diluted with water.
- The temperature is controlled at 85-90°C, and air is blown through the diluted mixture for 18 hours to oxidize and precipitate the dye.
- The final **Sulphur Red 6** dye is collected by filtration and dried.[\[4\]](#)

Applications and Mechanism of Action

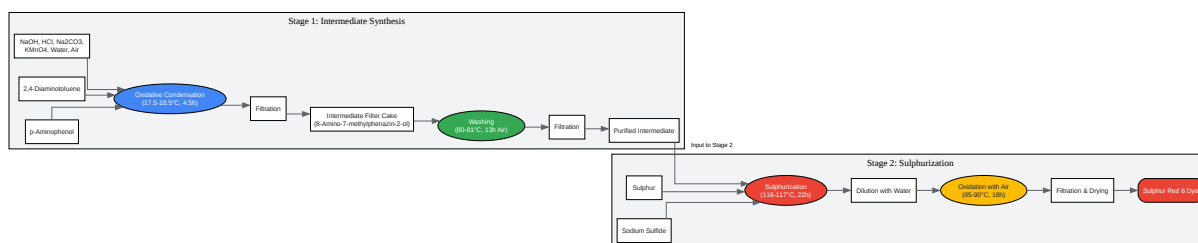
The primary application of **Sulphur Red 6** is in the dyeing of cellulosic fibers such as cotton, hemp, and viscose, as well as for dyeing leather.^{[1][6]} It is valued for its good wash and light fastness properties and its relatively low cost.

The mechanism of dyeing with sulphur dyes involves a reduction and oxidation process. The insoluble **Sulphur Red 6** is first reduced in an alkaline solution of sodium sulfide. This breaks the disulfide bonds in the polymer, forming a water-soluble leuco form of the dye which has an affinity for cellulosic fibers. The textile material is immersed in this dye bath, allowing the leuco dye to penetrate the fibers. Subsequently, the material is exposed to an oxidizing agent, typically air, which re-forms the insoluble parent dye molecule, trapping it within the fiber matrix.^[11]

There is no evidence in the scientific literature to suggest that **Sulphur Red 6** has any applications in drug development or that it interacts with biological signaling pathways. Its use is confined to industrial dyeing processes.

Visualizations

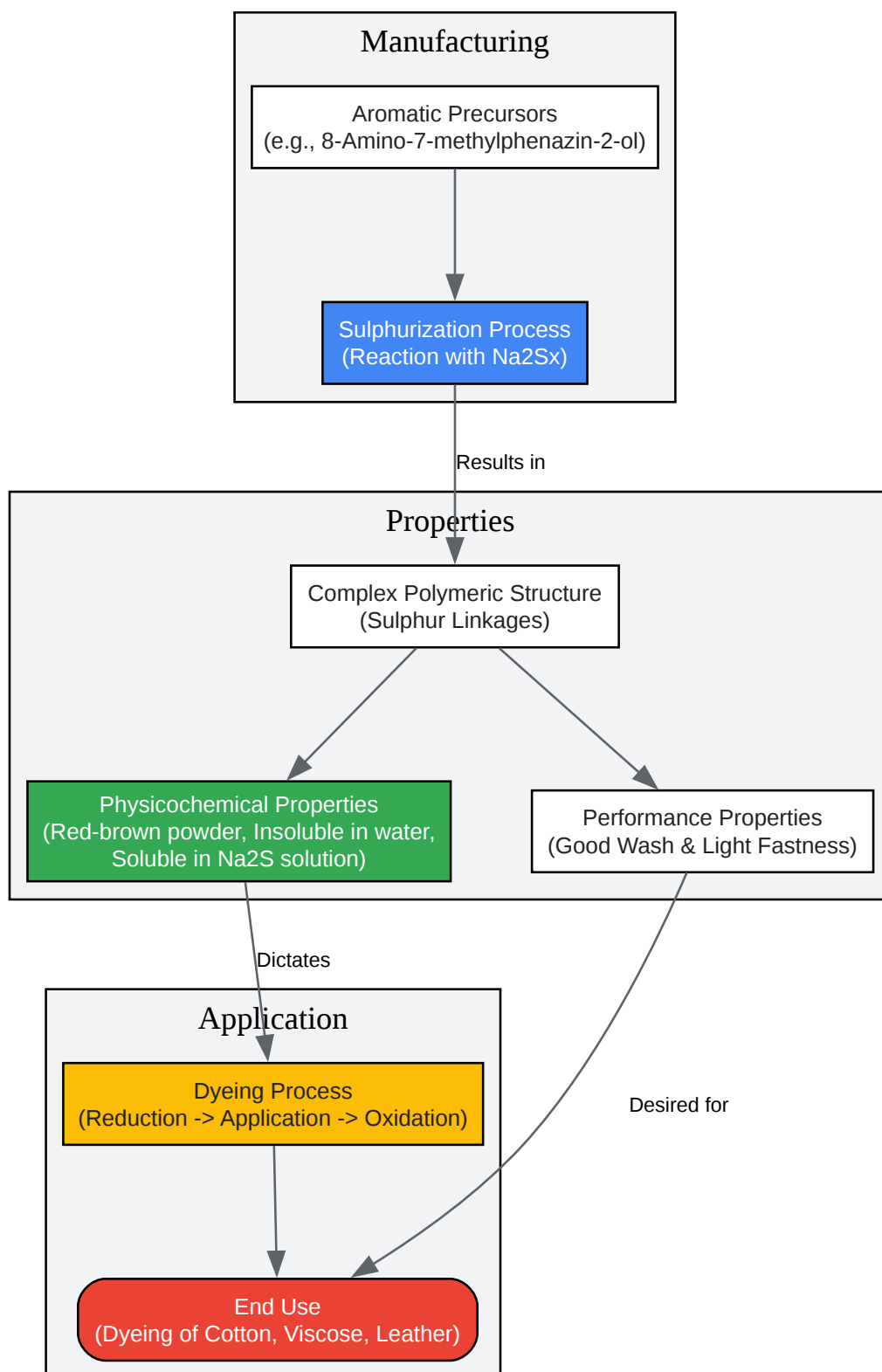
Synthesis Workflow of Sulphur Red 6



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Caption: Synthesis workflow for **Sulphur Red 6**.

Logical Relationships of Sulphur Red 6



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Caption: Logical relationships of **Sulphur Red 6**.

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References

- 1. Sulphur Red 6/Sulphur Bordeaux 3B CAS NO. 1327-85-1 for Cotton Flax Leather factory and suppliers | HE DYE [pldyes.com]
- 2. Page loading... [guidechem.com]
- 3. researchgate.net [researchgate.net]
- 4. echemi.com [echemi.com]
- 5. Page loading... [wap.guidechem.com]
- 6. SULPHUR RED 6|Sulphur Red Brown B3R|CAS NO.1327-85-1 [chinainterdyes.com]
- 7. cncolorchem.com [cncolorchem.com]
- 8. 1327-85-1 Sulphur Red 6 AKSci T893 [aksci.com]
- 9. (33S) Sulfur NMR [chem.ch.huji.ac.il]
- 10. analyticalscience.wiley.com [analyticalscience.wiley.com]
- 11. textilelearner.net [textilelearner.net]
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